

An In-depth Technical Guide to (Tetrahydro-2H-pyran-4-yl)hydrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Tetrahydro-2H-pyran-4-yl)hydrazine

Cat. No.: B189657

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Data

(Tetrahydro-2H-pyran-4-yl)hydrazine, a heterocyclic compound, serves as a valuable building block in medicinal chemistry and drug discovery. Its molecular structure, incorporating a tetrahydropyran ring and a hydrazine functional group, offers unique physicochemical properties that are advantageous for the development of novel therapeutic agents.

Property	Value	Source
Molecular Formula	C5H12N2O	[1]
Molecular Weight	116.16 g/mol	[1]
CAS Number	116312-69-7	[1]
IUPAC Name	(Tetrahydro-2H-pyran-4-yl)hydrazine	
Synonyms	4-Hydrazinyltetrahydropyran, THP-hydrazine	
Appearance	Not specified in literature	
Melting Point	Not specified in literature	
Boiling Point	Not specified in literature	
Solubility	Not specified in literature	

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(Tetrahydro-2H-pyran-4-yl)hydrazine** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible route involves the nucleophilic substitution of a suitable leaving group on the tetrahydropyran ring with hydrazine hydrate.

A general workflow for such a synthesis is proposed below:



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Caption: Proposed general workflow for the synthesis of **(Tetrahydro-2H-pyran-4-yl)hydrazine**.

Purification: The purification of the final product would likely involve standard techniques such as column chromatography on silica gel, using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the desired compound from unreacted starting materials and byproducts.

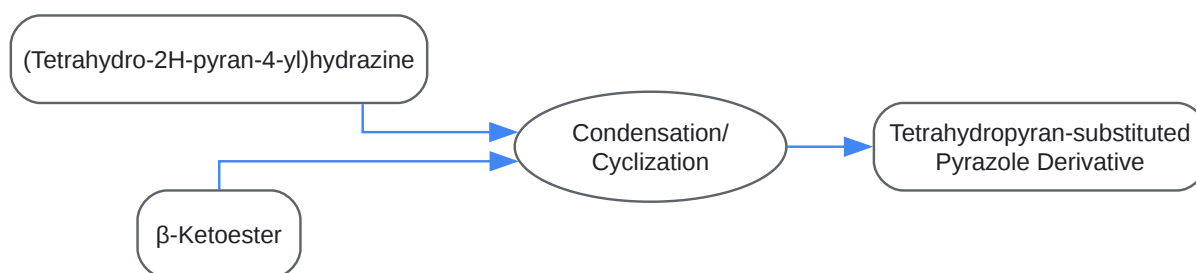
Characterization: The identity and purity of the synthesized **(Tetrahydro-2H-pyran-4-yl)hydrazine** would be confirmed using a combination of analytical methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to confirm the presence of the tetrahydropyran ring and the hydrazine moiety, as well as the overall structure of the molecule.
- **Mass Spectrometry (MS):** Mass spectrometry would be employed to determine the molecular weight of the compound and to provide further structural information through fragmentation analysis.
- **High-Performance Liquid Chromatography (HPLC):** HPLC would be utilized to assess the purity of the final product.

Applications in Drug Discovery and Medicinal Chemistry

(Tetrahydro-2H-pyran-4-yl)hydrazine is a versatile intermediate for the synthesis of a wide range of heterocyclic compounds with potential biological activity. The hydrazine functional group is a key synthon for the construction of various nitrogen-containing ring systems, most notably pyrazoles.

The reaction of **(Tetrahydro-2H-pyran-4-yl)hydrazine** with β -ketoesters is a common and efficient method for the synthesis of tetrahydropyran-substituted pyrazole derivatives. These scaffolds are of significant interest in drug discovery due to their prevalence in a variety of biologically active molecules.



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Caption: Synthesis of pyrazole derivatives from **(Tetrahydro-2H-pyran-4-yl)hydrazine**.

The resulting pyrazole derivatives can be further functionalized to generate libraries of compounds for biological screening. The tetrahydropyran moiety can improve the pharmacokinetic properties of a drug candidate, such as solubility and metabolic stability.

While no specific signaling pathways involving **(Tetrahydro-2H-pyran-4-yl)hydrazine** have been explicitly detailed in the reviewed literature, its derivatives are often screened against a wide range of biological targets, including kinases, proteases, and G-protein coupled receptors, which are integral components of numerous signaling cascades. The development of novel pyrazole-based compounds derived from this hydrazine is an active area of research in the pursuit of new therapeutics for various diseases, including cancer, inflammation, and infectious diseases.

Conclusion

(Tetrahydro-2H-pyran-4-yl)hydrazine is a valuable and versatile building block in medicinal chemistry. Its utility in the synthesis of pyrazole derivatives and other heterocyclic systems provides a foundation for the discovery of new drug candidates. Further research into the synthesis and biological evaluation of its derivatives is warranted to fully explore its potential in drug development.

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References

- 1. echemcom.com [echemcom.com]
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